

Application Notes and Protocols: USP30-I-1

Stock Solution Preparation and Use

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Compound of Interest

Compound Name: USP30-I-1

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Introduction

USP30-I-1 is a potent and selective covalent inhibitor of Ubiquitin-Specific Protease 30 (USP30), a deubiquitinating enzyme localized to the outer mitochondrial membrane.[1][2][3] With an IC₅₀ value of 94 nM, **USP30-I-1** serves as a valuable research tool for studying the role of USP30 in cellular processes, particularly mitophagy.[2][3] USP30 counteracts the PINK1/Parkin pathway by removing ubiquitin chains from mitochondrial proteins, thereby suppressing the clearance of damaged mitochondria.[4][5][6] Inhibition of USP30 by **USP30-I-1** is expected to enhance mitophagy, making it a key area of investigation for neurodegenerative diseases like Parkinson's and other conditions linked to mitochondrial dysfunction.[4][6][7]

These application notes provide detailed protocols for the preparation, storage, and use of **USP30-I-1** stock solutions in a research setting.

Quantitative Data Summary

The following tables summarize the key quantitative information for **USP30-I-1** and related compounds.

Table 1: Physicochemical and Potency Data for **USP30-I-1**

Property	Value	Reference
Molecular Weight	321.33 g/mol	[3]
Formula	C17H15N5O2	[3]
IC50 (USP30)	94 nM	[2][3]
Mechanism of Action	Covalent Inhibitor	[2]

Table 2: Solubility and Stock Solution Parameters

Compound	Solvent	Maximum Stock Concentration	Reference
USP30-I-1	DMSO	10 mM	[2]
Other Cyanopyrrolidine- based USP30 inhibitors	DMSO	100 mM	[4]
MTX115325 (USP30 Inhibitor)	DMSO	250 mg/mL (~717 mM)	[8]
CMPD-39 (USP30 Inhibitor)	DMSO	100 mg/mL (~201 mM)	[9]

Table 3: Recommended Storage Conditions for Stock Solutions

Compound	Storage Temperature	Duration	Reference
MTX115325 (similar inhibitor)	-80°C	6 months	[8][9]
MTX115325 (similar inhibitor)	-20°C	1 month	[8][9]

Note: Specific stability studies for **USP30-I-1** were not found. The storage recommendations for MTX115325, a similar USP30 inhibitor, are provided as a guideline. It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a 10 mM USP30-I-1 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **USP30-I-1** in DMSO.

Materials:

- **USP30-I-1** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Pipettes and sterile filter tips
- Vortex mixer

Procedure:

- Calculate the required mass of **USP30-I-1**:
 - Molecular Weight (MW) of **USP30-I-1** = 321.33 g/mol
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 321.33 \text{ g/mol} \times 1 \text{ mL} = 0.0032133 \text{ g} = 3.21 \text{ mg}$
- Weigh **USP30-I-1**:
 - Carefully weigh out 3.21 mg of **USP30-I-1** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:

- Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **USP30-I-1** powder.
- Dissolve the compound:
 - Vortex the tube until the **USP30-I-1** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Storage:
 - Aliquot the 10 mM stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month), protected from light.

Protocol 2: In Vitro Assay for USP30 Inhibition

This protocol provides a general workflow for assessing the effect of **USP30-I-1** on mitophagy in a cell-based assay.

Materials:

- Cells expressing a mitophagy reporter (e.g., SH-SY5Y cells)
- Complete cell culture medium
- **USP30-I-1** stock solution (10 mM in DMSO)
- Mitochondrial damaging agent (e.g., CCCP or a combination of Antimycin A and Oligomycin)
- Phosphate-buffered saline (PBS)
- Fixative (e.g., 4% paraformaldehyde)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Blocking buffer (e.g., 5% BSA in PBS)

- Primary antibody against a mitochondrial marker (e.g., TOM20)
- Fluorescently labeled secondary antibody
- DAPI for nuclear staining
- Fluorescence microscope

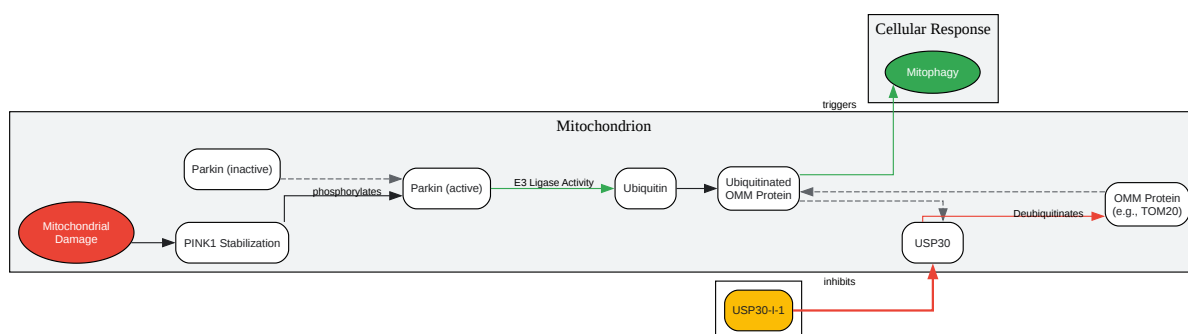
Procedure:

- Cell Seeding:
 - Seed cells in a suitable format (e.g., 96-well plate or chamber slides) and allow them to adhere overnight.
- Treatment with **USP30-I-1**:
 - Prepare working solutions of **USP30-I-1** by diluting the 10 mM stock solution in complete cell culture medium to the desired final concentrations (e.g., 100 nM, 200 nM, 500 nM). Include a vehicle control (DMSO at the same final concentration as the highest **USP30-I-1** concentration).
 - Remove the old medium from the cells and add the medium containing **USP30-I-1** or vehicle control.
 - Incubate the cells for a predetermined time (e.g., 1-4 hours).
- Induction of Mitophagy:
 - Add the mitochondrial damaging agent to the wells at a pre-optimized concentration and for a specific duration to induce mitophagy.
- Fixation and Staining:
 - Wash the cells with PBS.
 - Fix the cells with 4% paraformaldehyde.

- Permeabilize the cells with 0.1% Triton X-100 in PBS.
- Block non-specific antibody binding with 5% BSA in PBS.
- Incubate with the primary antibody against TOM20.
- Wash and incubate with the fluorescently labeled secondary antibody and DAPI.
- Imaging and Analysis:
 - Acquire images using a fluorescence microscope.
 - Quantify mitophagy by analyzing the colocalization of mitochondria with lysosomes or by measuring the reduction in mitochondrial mass (TOM20 signal).

Visualizations

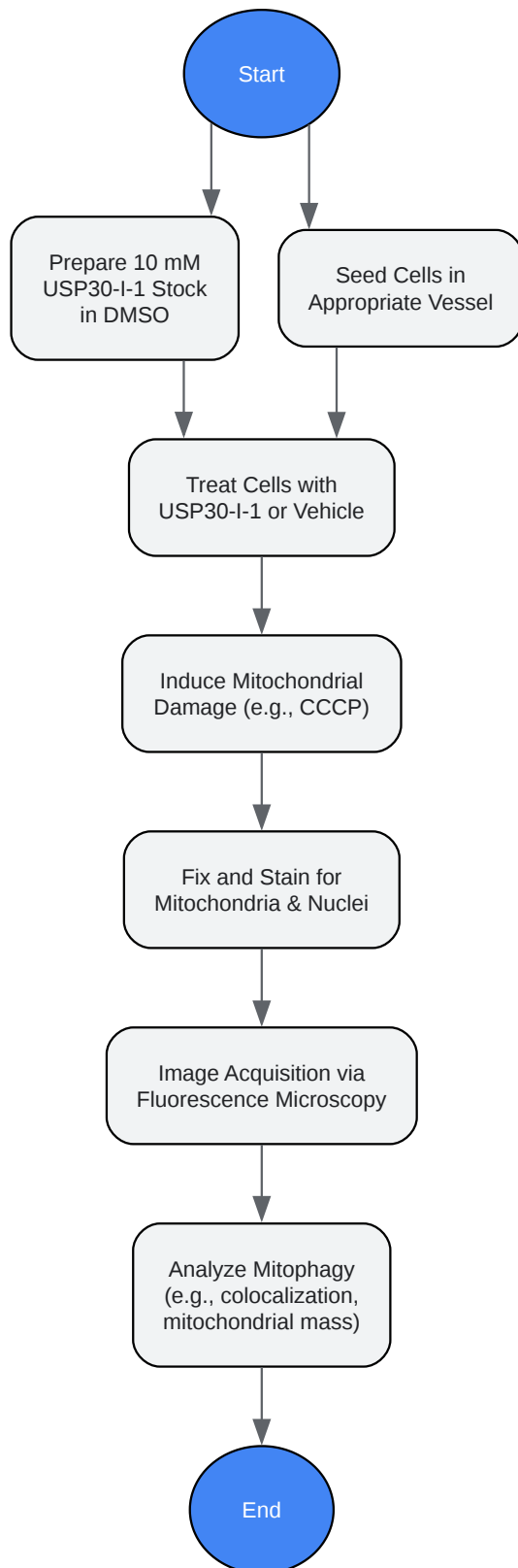
USP30 Signaling Pathway in Mitophagy



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Caption: USP30 counteracts PINK1/Parkin-mediated mitophagy.

Experimental Workflow for USP30-I-1 Application



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Caption: General workflow for in vitro USP30 inhibition assay.

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